

Application Notes & Protocols for the Quantification of N,N-Diethyl-N'-methylurea

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Compound of Interest

Compound Name: *N,N-Diethyl-N'-methylurea*

CAS No.: 39499-81-5

Cat. No.: B1220834

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Introduction: The Analytical Challenge of a Small Urea Derivative

N,N-Diethyl-N'-methylurea (CAS: 39499-81-5, Mol. Formula: $C_6H_{14}N_2O$) is a substituted urea derivative relevant in various chemical and pharmaceutical contexts, potentially as a synthetic intermediate or a process-related impurity.^[1] Its accurate quantification is critical for process control, quality assurance, and safety assessment. The molecule's structure—small, polar, and lacking a significant chromophore—presents distinct analytical challenges.^[1]

The urea functional group is a capable hydrogen bond donor and acceptor, which imparts significant polarity and aqueous solubility.^[2] However, the aliphatic nature of the substituents means the molecule does not absorb ultraviolet (UV) light strongly at conventional wavelengths (254 nm or 280 nm), complicating detection by standard HPLC-UV methods.^[3] This guide provides a comprehensive overview of robust analytical strategies, detailing the causality behind methodological choices and presenting validated starting protocols for immediate application in research and drug development settings.

Physicochemical Properties & Analytical Implications

Property	Value	Analytical Implication
Molecular Weight	130.19 g/mol	Suitable for mass spectrometry; volatility may allow for GC analysis, though derivatization is likely required.
LogP (Computed)	0.3	Indicates high polarity and hydrophilicity, suggesting poor retention on traditional C18 reversed-phase HPLC columns. [1] [4]
H-Bond Donors	1	Contributes to polarity and interaction with polar stationary phases. [1]
H-Bond Acceptors	2	Contributes to polarity and potential for interaction with protic solvents. [1]
UV Chromophore	Carbonyl group (C=O)	Weak absorbance at low UV wavelengths (~200-210 nm). [3] This necessitates the use of high-purity mobile phases and may lead to low sensitivity and interference issues.

Primary Analytical Strategy: Liquid Chromatography

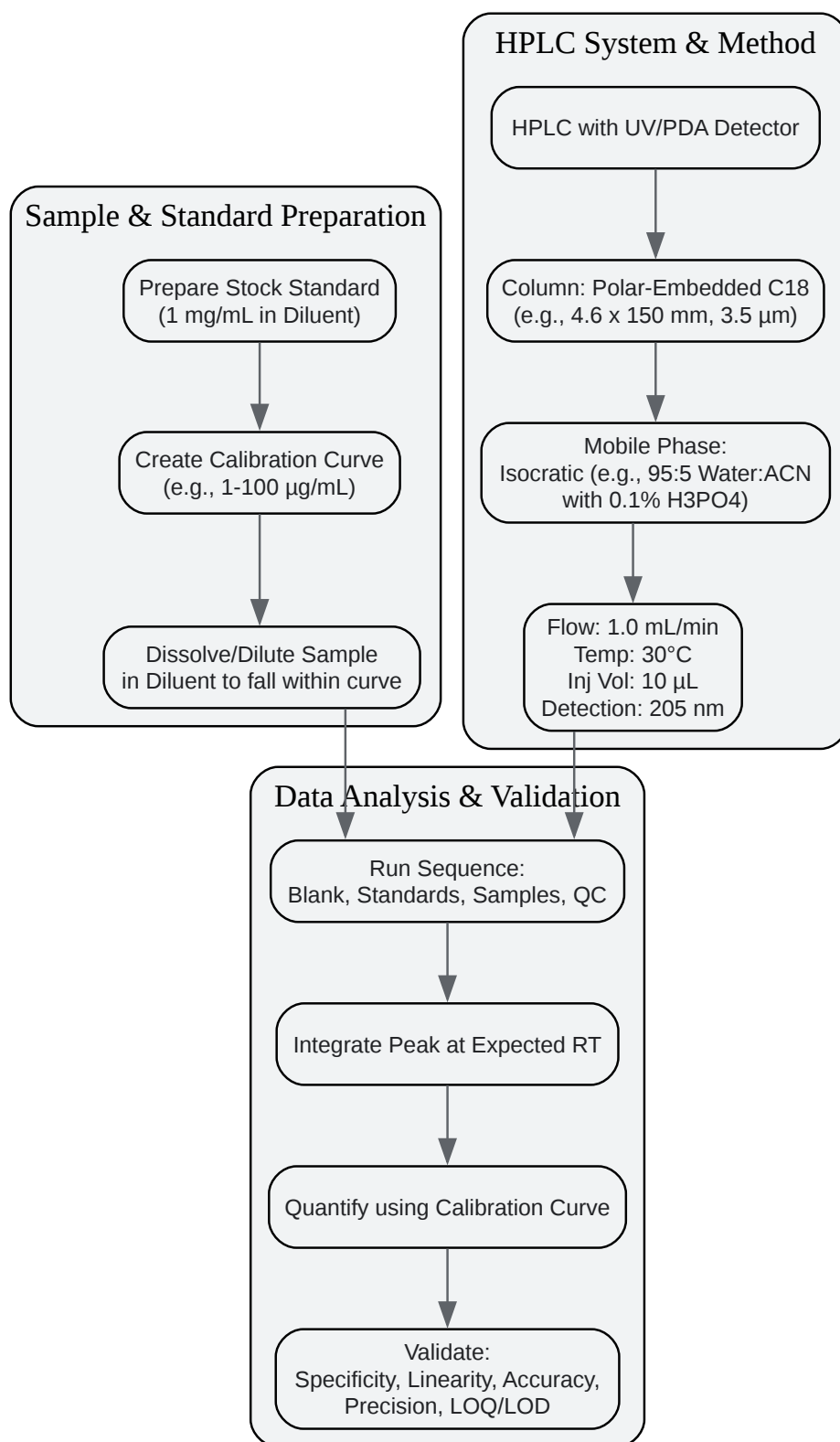
Given its polarity and non-volatile nature, High-Performance Liquid Chromatography (HPLC) is the cornerstone for the analysis of **N,N-Diethyl-N'-methylurea**. The choice of stationary phase and detector is paramount to developing a selective and sensitive method.

Method 1: Reversed-Phase HPLC with Low-Wavelength UV Detection (HPLC-UV)

This approach represents the most accessible chromatographic technique. However, its success hinges on addressing the analyte's poor retention and weak UV absorbance.

Expertise & Rationale:

- **Stationary Phase Selection:** A standard C18 column will provide minimal retention for this polar analyte. To overcome this, a polar-embedded or polar-endcapped C18 column is recommended. These columns incorporate polar functional groups (e.g., amide, carbamate) within the alkyl chains or at the terminus, which enhances interaction with polar analytes under highly aqueous mobile phase conditions and prevents phase collapse. An alternative is Hydrophilic Interaction Liquid Chromatography (HILIC), which uses a polar stationary phase (like bare silica or diol) and a high organic mobile phase to retain polar compounds.[4]
- **Detection Wavelength:** The carbonyl group in the urea moiety provides a weak $n \rightarrow \pi^*$ transition, resulting in absorbance in the low UV range. Analysis of similar simple ureas shows a λ_{max} around 200-210 nm.[3] A detection wavelength of 205 nm is chosen as a pragmatic starting point, balancing analyte absorbance with potential mobile phase interference. This choice necessitates the use of high-purity, UV-transparent solvents like acetonitrile and HPLC-grade water with additives like phosphoric acid, which have a low UV cutoff.[3]



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Caption: Workflow for HPLC-UV quantification of **N,N-Diethyl-N'-methylurea**.

- Preparation of Mobile Phase and Diluent:
 - Mobile Phase: Prepare a solution of 95% HPLC-grade water and 5% HPLC-grade acetonitrile. Add phosphoric acid to a final concentration of 0.1% (v/v). Filter through a 0.45 µm membrane and degas thoroughly.
 - Diluent: Use the mobile phase as the diluent to ensure peak shape integrity.
- Standard Preparation:
 - Stock Solution (1000 µg/mL): Accurately weigh 25 mg of **N,N-Diethyl-N'-methylurea** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
 - Calibration Standards: Perform serial dilutions from the stock solution to prepare calibration standards ranging from 1.0 µg/mL to 100 µg/mL.
- Sample Preparation:
 - Accurately weigh a portion of the sample expected to contain **N,N-Diethyl-N'-methylurea** and dissolve it in a known volume of diluent to achieve a theoretical concentration within the calibration range (e.g., 20-50 µg/mL).
 - Filter the final solution through a 0.45 µm syringe filter (e.g., PTFE or PVDF) before injection.
- Chromatographic Conditions:
 - Instrument: HPLC system with a UV or Photodiode Array (PDA) detector.
 - Column: Polar-embedded C18 (e.g., Waters Atlantis dC18, 250 mm x 4.6 mm, 5 µm).
 - Mobile Phase: 95:5 Water:Acetonitrile with 0.1% Phosphoric Acid.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.

- Injection Volume: 10 μ L.
- Detection: 205 nm.
- Run Time: Approximately 10 minutes (ensure elution of the analyte and any impurities).
- Validation and System Suitability:
 - System Suitability: Inject a standard solution (e.g., 25 μ g/mL) five times. The relative standard deviation (RSD) for peak area and retention time should be <2.0%.
 - Linearity: Plot the peak area response versus concentration for the calibration standards. The correlation coefficient (r^2) should be ≥ 0.999 .
 - LOD/LOQ: The Limit of Detection (LOD) and Limit of Quantification (LOQ) for analogous urea methods are often in the low μ g/mL range.[5]

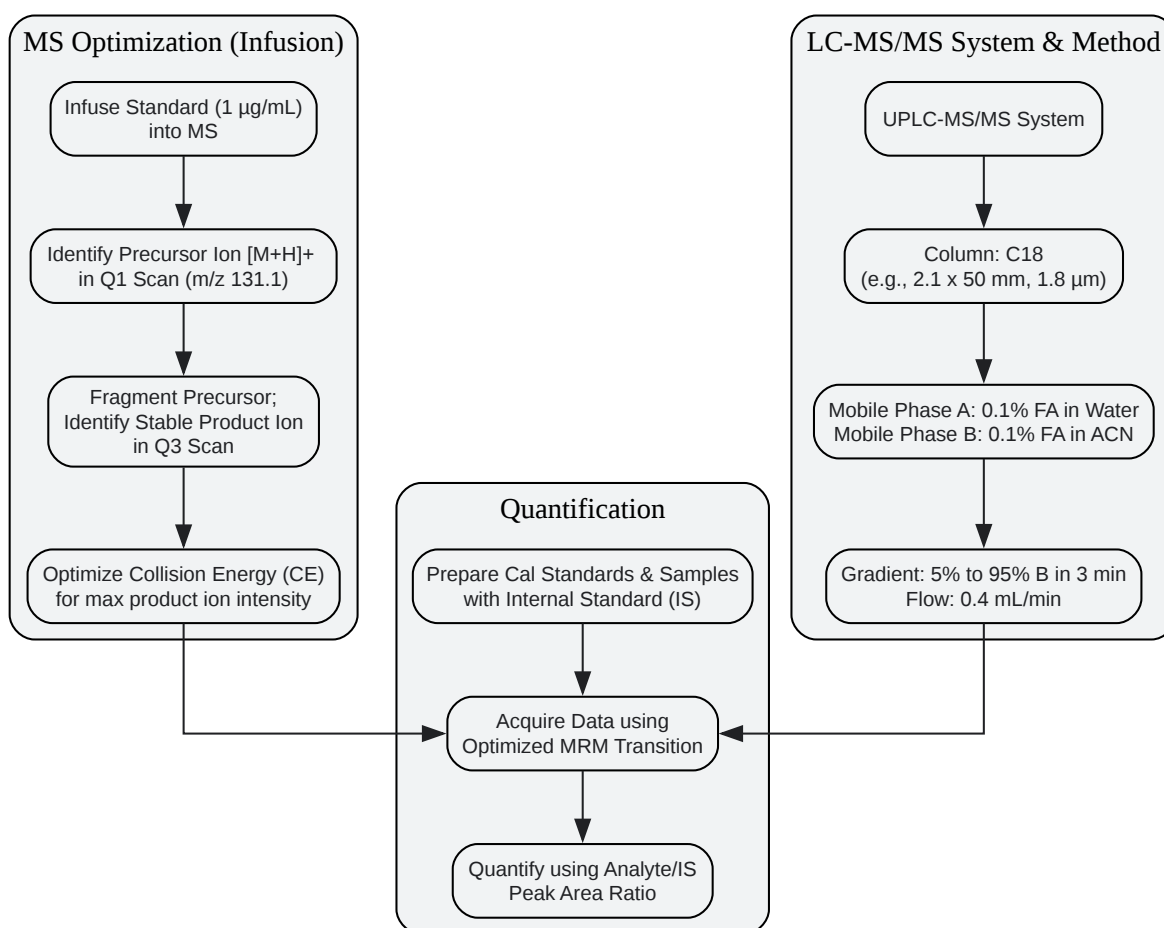
Method 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For superior sensitivity and unparalleled specificity, especially in complex matrices like biological fluids or drug products, LC-MS/MS is the authoritative method. It overcomes the limitations of UV detection entirely.

Expertise & Rationale:

- Ionization: The urea moiety contains basic nitrogen atoms that are readily protonated. Therefore, Electrospray Ionization (ESI) in positive mode is the logical choice, forming the protonated molecule $[M+H]^+$.
- Separation: A fast LC gradient using a standard C18 column is often sufficient because the mass spectrometer provides the required specificity. This allows for high-throughput analysis. The mobile phase should contain a volatile acid like formic acid to promote ionization.[6]
- Detection (MRM): Multiple Reaction Monitoring (MRM) is used for quantification. The precursor ion ($[M+H]^+$, m/z 131.1) is selected in the first quadrupole, fragmented in the collision cell, and a specific, stable product ion is monitored in the third quadrupole. This

transition is highly specific to the analyte, eliminating matrix interference. A potential fragmentation pathway involves the loss of the diethylamine group.



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Caption: Development and quantification workflow for the LC-MS/MS method.

- MS Parameter Optimization:

- Directly infuse a ~1 µg/mL solution of **N,N-Diethyl-N'-methylurea** in 50:50 Acetonitrile:Water with 0.1% Formic Acid into the mass spectrometer.
- Optimize source parameters (e.g., capillary voltage, gas flows, temperature) for maximum signal of the precursor ion $[M+H]^+$ at m/z 131.1.
- Perform a product ion scan to identify major fragments. Select a stable and intense fragment for the MRM transition (e.g., m/z 131.1 → 72.1, corresponding to the diethylamine fragment ion).
- Optimize the collision energy (CE) to maximize the intensity of the chosen product ion.
- Internal Standard (IS) Selection:
 - A stable isotope-labeled (SIL) version of the analyte (e.g., D₃-methyl or D₁₀-diethyl) is ideal. If unavailable, a structurally similar compound with a different mass can be used.
- Chromatographic Conditions:
 - Instrument: UPLC or HPLC coupled to a triple quadrupole mass spectrometer with an ESI source.
 - Column: C18, 2.1 x 50 mm, 1.8 µm.
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: 5% B for 0.5 min, ramp to 95% B over 2.0 min, hold for 0.5 min, return to 5% B and re-equilibrate.
 - Flow Rate: 0.4 mL/min.
 - Column Temperature: 40 °C.
- Sample and Standard Preparation:

- Prepare calibration standards and QC samples in the same matrix as the unknown samples (e.g., blank drug formulation, plasma).
- For protein-containing samples (e.g., plasma), perform a protein precipitation by adding 3 volumes of cold acetonitrile containing the internal standard, vortexing, and centrifuging. Inject the supernatant.
- For other samples, dilute with the initial mobile phase (95% A, 5% B) containing the internal standard.
- Data Acquisition and Processing:
 - Set up the MRM acquisition method with the optimized transitions for the analyte and the internal standard.
 - Process the data by integrating the peaks and calculating the peak area ratio (Analyte Area / IS Area).
 - Generate a calibration curve by plotting the peak area ratio against concentration and perform a weighted ($1/x^2$) linear regression.

Parameter	HPLC-UV	LC-MS/MS
Linearity (r^2)	≥ 0.999	≥ 0.995
Range	1 - 100 $\mu\text{g/mL}$	0.5 - 500 ng/mL
LOD	$\sim 0.3 \mu\text{g/mL}$	$\sim 0.1 \text{ ng/mL}$
LOQ	$\sim 1.0 \mu\text{g/mL}$	$\sim 0.5 \text{ ng/mL}$
Precision (%RSD)	$< 5\%$	$< 15\%$
Accuracy (%RE)	$\pm 10\%$	$\pm 15\%$

Orthogonal Technique: Quantitative NMR (qNMR)

Quantitative Nuclear Magnetic Resonance (qNMR) is a powerful primary method that does not require a reference standard of the analyte itself for quantification, provided a certified internal

standard is used. It offers a direct measure of molar concentration and is invaluable for qualifying and certifying chemical standards.

Expertise & Rationale:

- **Principle:** qNMR relies on the principle that the integrated signal area of a specific resonance is directly proportional to the number of nuclei contributing to that signal. By comparing the integral of a unique analyte proton signal to the integral of a known amount of a certified internal standard, the concentration of the analyte can be determined precisely.
- **Internal Standard Selection:** The internal standard must be of high purity, non-volatile, stable, and have at least one sharp resonance that is well-resolved from all analyte signals. Maleic acid or dimethyl sulfone are common choices.
- **Experimental Setup:** For accuracy, key acquisition parameters must be carefully controlled. A long relaxation delay (D1) of at least 5 times the longest T_1 of both the analyte and standard is critical to ensure full magnetization recovery and accurate integration.
- **Sample Preparation:**
 - Accurately weigh ~10-20 mg of the **N,N-Diethyl-N'-methylurea** sample into an NMR tube.
 - Accurately weigh ~5-10 mg of a certified internal standard (e.g., maleic acid) and add it to the same NMR tube.
 - Add a known volume (e.g., 700 μ L) of a deuterated solvent (e.g., DMSO- d_6 or MeOD) to the tube. Ensure complete dissolution.
- **NMR Acquisition:**
 - **Instrument:** High-field NMR spectrometer (≥ 400 MHz).
 - **Experiment:** Standard quantitative ^1H NMR pulse sequence.
 - **Key Parameters:**
 - **Relaxation Delay (D1):** ≥ 30 seconds (determine T_1 experimentally if highest accuracy is needed).

- Pulse Angle: 90°
- Number of Scans (NS): 16 or higher for good signal-to-noise.
- Spectral Width: Cover all analyte and standard signals.
- Data Processing and Calculation:
 - Apply Fourier transform, phase correction, and baseline correction to the acquired FID.
 - Carefully integrate a well-resolved, unique proton signal for the analyte (e.g., the N'-methyl singlet) and a signal for the internal standard (e.g., the singlet for maleic acid).
 - Calculate the purity or concentration using the following formula:

$$\text{Purity (\%)} = (I_{\text{analyte}} / I_{\text{std}}) * (N_{\text{std}} / N_{\text{analyte}}) * (MW_{\text{analyte}} / MW_{\text{std}}) * (m_{\text{std}} / m_{\text{analyte}}) * \text{Purity}_{\text{std}}$$

Where:

- I = Integral area
- N = Number of protons for the integrated signal
- MW = Molecular weight
- m = mass
- Purity_{std} = Purity of the internal standard

Conclusion

The quantification of **N,N-Diethyl-N'-methylurea** requires a tailored analytical approach due to its physicochemical properties. For routine quality control where analyte levels are relatively high, a well-developed HPLC-UV method using a polar-modified column and detection at a low wavelength (205 nm) is a viable and cost-effective strategy. For trace-level quantification, regulatory submissions, or analysis in complex biological matrices, the superior sensitivity and specificity of LC-MS/MS make it the unequivocal method of choice. Finally, qNMR serves as an

essential orthogonal technique for the absolute quantification and certification of reference materials, underpinning the accuracy of all other relative methods. Each method, when properly validated, provides a self-validating system for the trustworthy quantification of this compound.

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